

Application Notes and Protocols for Cell-Based Assays Using ER-464195-01

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ER-464195-01

CAS No.: 859218-37-4

Cat. No.: B15279959

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Introduction

ER-464195-01 is a potent and specific small molecule inhibitor of the interaction between Calreticulin (CRT) and the cytoplasmic domain of integrin α -subunits. This interaction is crucial for maintaining the active conformation of integrins, which are cell surface receptors that mediate cell-matrix and cell-cell adhesion. By disrupting the CRT-integrin interaction, **ER-464195-01** effectively modulates integrin-dependent cellular functions, including cell adhesion, migration, and intracellular signaling. These application notes provide detailed protocols for cell-based assays to investigate the biological activity of **ER-464195-01** and to elucidate its mechanism of action.

Mechanism of Action

Calreticulin, primarily known as an endoplasmic reticulum chaperone protein, also localizes to the cytoplasm where it binds to the highly conserved KXGFFKR motif in the cytoplasmic tail of integrin α -subunits. This binding is essential for the "inside-out" signaling that activates integrins, increasing their affinity for extracellular matrix (ECM) ligands or counter-receptors on

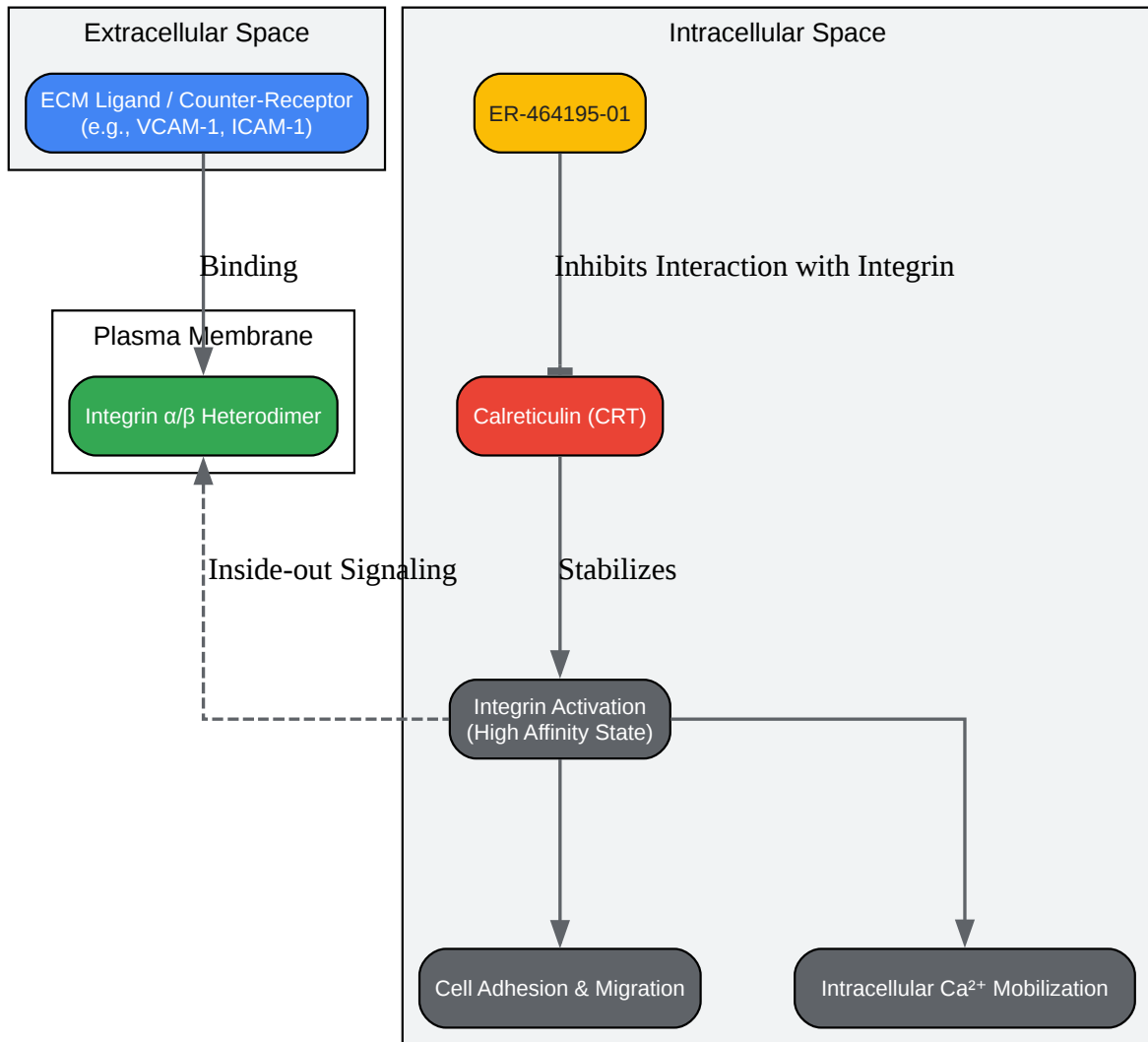
other cells. **ER-464195-01** competitively inhibits this interaction, thereby preventing integrin activation and subsequent downstream signaling cascades, such as intracellular calcium mobilization. This inhibitory action leads to a reduction in cell adhesion and migration, processes that are fundamental in various physiological and pathological conditions, including inflammation and cancer.

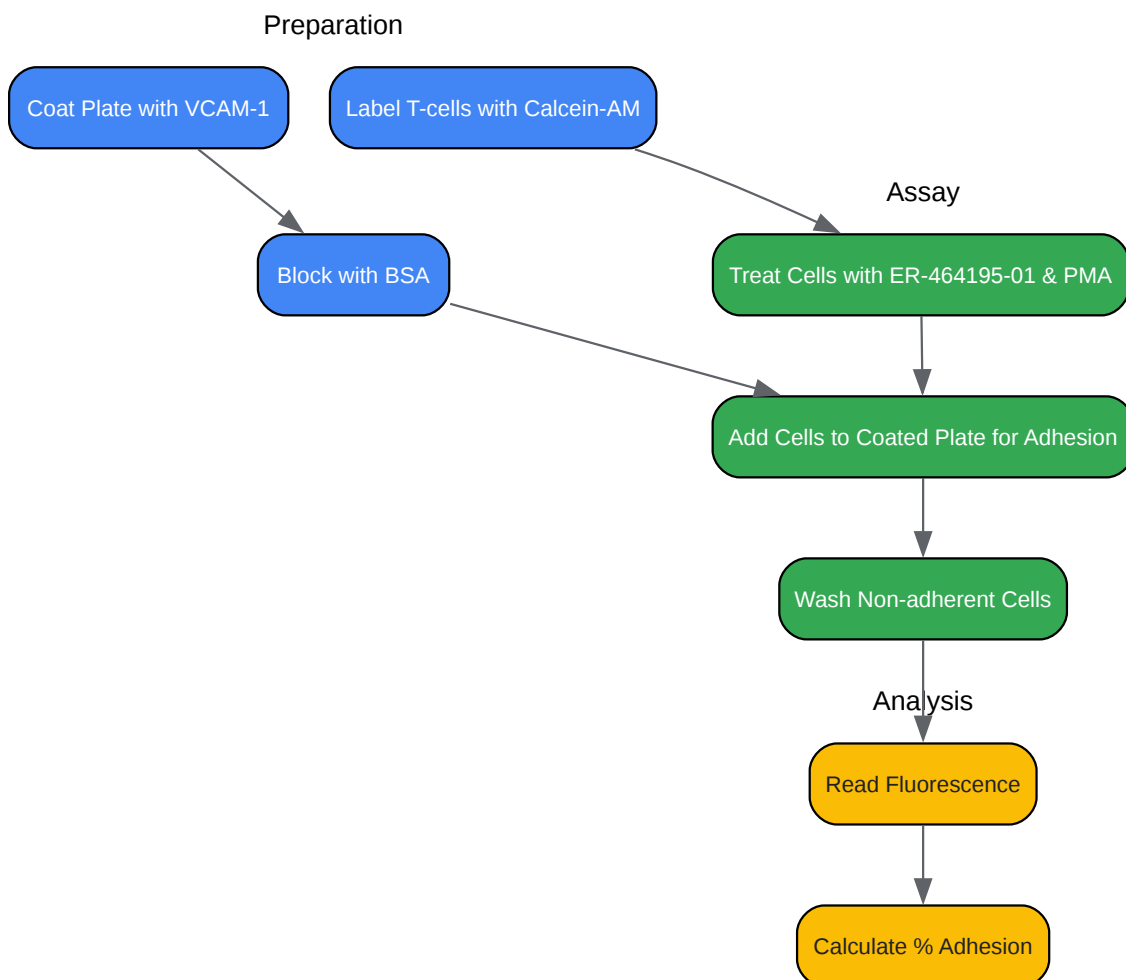
Data Presentation

Table 1: Inhibitory Activity of **ER-464195-01**

Assay Type	Target Interaction	Cell Type/System	IC50 (μM)	Reference
In vitro pull-down assay	Calreticulin and Integrin α4	N/A	0.17	[1]
In vitro pull-down assay	Calreticulin and Integrin αL	N/A	0.36	[1]
In vitro pull-down assay	Calreticulin and Integrin αM/α2/α5	N/A	0.23	[1]
T-cell adhesion to VCAM-1	PMA-induced T-cells	T-cells	0.15	[1]
Neutrophil adhesion to ICAM-1	fMLP-stimulated neutrophils	Neutrophils	0.19	[1]

Signaling Pathway





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References

- 1. Calreticulin Couples Calcium Release and Calcium Influx in Integrin-mediated Calcium Signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for Cell-Based Assays Using ER-464195-01]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15279959/docs#application-notes-and-protocols-for-cell-based-assays-using-er-464195-01>]

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